

Application Notes and Protocols for the Functionalization of Black Nickel Oxide Nanoparticles

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Compound of Interest

Compound Name: *Nickel oxide, black*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the synthesis, functionalization, and application of black nickel oxide (NiO) nanoparticles for biomedical research, particularly in the fields of drug delivery and biosensing. Detailed experimental protocols, quantitative data summaries, and workflow visualizations are included to facilitate reproducible and effective research.

Introduction to Black Nickel Oxide Nanoparticles

Black nickel oxide nanoparticles are p-type semiconductor materials that have garnered significant interest in biomedical applications due to their unique magnetic, optical, and electronic properties.^[1] Their high surface-area-to-volume ratio allows for efficient surface modification and functionalization, making them promising candidates for use as drug delivery vehicles, contrast agents in bioimaging, and components of biosensors.^{[2][3]} The ability to tailor the surface chemistry of NiO nanoparticles is crucial for enhancing their biocompatibility, stability in physiological environments, and targeting specificity.^{[2][4]}

Synthesis of Black Nickel Oxide Nanoparticles

Two common and effective methods for the synthesis of black NiO nanoparticles are co-precipitation and sol-gel synthesis. Both methods offer control over particle size and morphology.

Co-precipitation Method

The co-precipitation method is a straightforward and cost-effective technique for synthesizing NiO nanoparticles.[\[5\]](#)[\[6\]](#)

Experimental Protocol:

- **Precursor Preparation:** Prepare an aqueous solution of a nickel salt, such as nickel chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$), at a desired concentration (e.g., 0.1 M).
- **Precipitation:** While vigorously stirring the nickel salt solution, slowly add a precipitating agent, such as a solution of sodium hydroxide (NaOH) or ammonia solution, dropwise until a pale green precipitate of nickel hydroxide ($\text{Ni}(\text{OH})_2$) is formed.[\[6\]](#)[\[7\]](#)
- **Washing:** Collect the precipitate by centrifugation or filtration and wash it several times with deionized water and then with ethanol to remove any unreacted precursors and byproducts.[\[7\]](#)
- **Drying:** Dry the washed precipitate in an oven at a temperature of around 70-80°C for several hours to obtain a fine powder.[\[7\]](#)
- **Calcination:** Calcine the dried nickel hydroxide powder in a muffle furnace at a temperature ranging from 300°C to 600°C for 2-4 hours.[\[5\]](#)[\[7\]](#) The calcination process leads to the decomposition of nickel hydroxide into black nickel oxide nanoparticles.

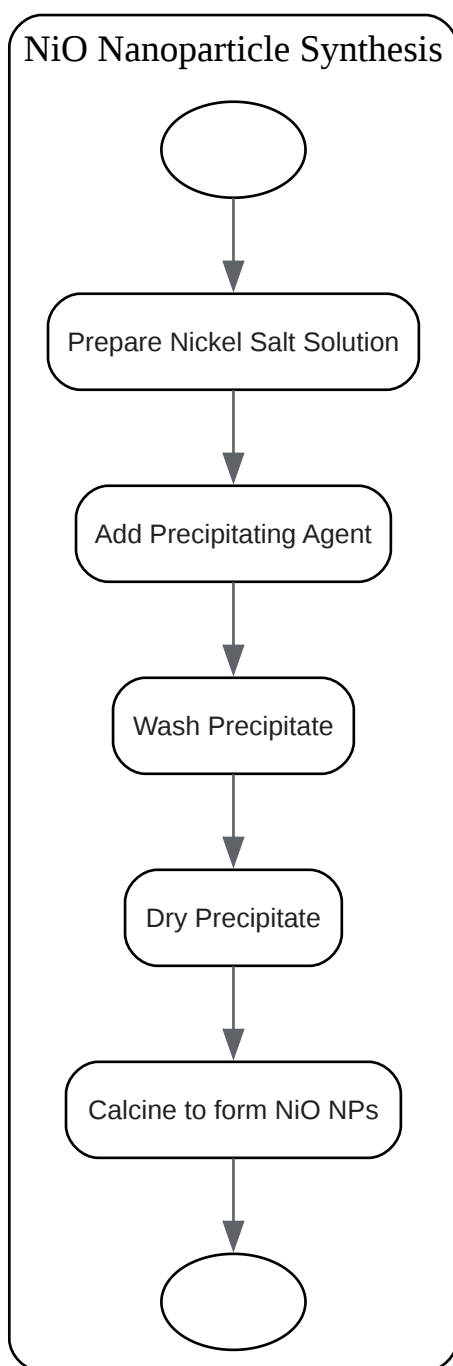
Sol-Gel Method

The sol-gel method provides excellent control over the particle size, morphology, and purity of the resulting NiO nanoparticles.[\[1\]](#)[\[2\]](#)[\[8\]](#)

Experimental Protocol:

- Sol Formation: Dissolve a nickel precursor, such as nickel nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$), in a suitable solvent, which can be a mixture of isopropyl alcohol and water.[2][8]
- Gelation: Add a chelating agent or a polyol like glycerol to the solution while stirring continuously.[8] Adjust the pH of the solution, typically to an acidic or basic condition depending on the desired particle characteristics, and continue stirring at a slightly elevated temperature (e.g., 70°C) to form a sol.[2][8]
- Drying: Dry the resulting sol in an oven at around 80°C to evaporate the solvent and obtain a gel.[8]
- Grinding and Calcination: Grind the dried gel into a fine powder and then calcine it in a furnace at temperatures typically ranging from 500°C to 900°C to obtain crystalline black NiO nanoparticles.[8]

Workflow for NiO Nanoparticle Synthesis:



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Synthesis of NiO Nanoparticles.

Surface Functionalization of Black Nickel Oxide Nanoparticles

Surface functionalization is a critical step to impart desired properties to NiO nanoparticles for biomedical applications, such as improved stability, biocompatibility, and targeting capabilities. [\[2\]\[4\]](#)

Carboxyl Functionalization

Introducing carboxyl groups onto the surface of NiO nanoparticles provides a versatile handle for the subsequent covalent attachment of biomolecules using carbodiimide chemistry.

Experimental Protocol:

- Silanization: Disperse the synthesized NiO nanoparticles in an anhydrous solvent like toluene.
- Add a carboxyl-terminated silane agent, such as (3-Carboxypropyl)triethoxysilane.
- Reflux the mixture for several hours under an inert atmosphere with continuous stirring.
- Collect the carboxyl-functionalized nanoparticles by centrifugation or magnetic separation.
- Wash the nanoparticles thoroughly with toluene and then ethanol to remove any unreacted silane. [\[9\]](#)

Amine Functionalization

Amine functionalization provides positively charged surfaces that can interact with negatively charged biomolecules like nucleic acids or can be used for further conjugation reactions.

Experimental Protocol:

- Silanization: Disperse the NiO nanoparticles in ethanol.
- Add an amine-terminated silane agent, such as (3-Aminopropyl)triethoxysilane (APTES). [\[10\]](#)
- Sonicate the mixture for a short period and then stir at a slightly elevated temperature (e.g., 40°C) for 24 hours. [\[10\]](#)

- Wash the amine-functionalized nanoparticles multiple times with ethanol to remove excess silane.[10]
- Finally, disperse the nanoparticles in deionized water for storage.[10]

Conjugation of Biomolecules using EDC/NHS Chemistry

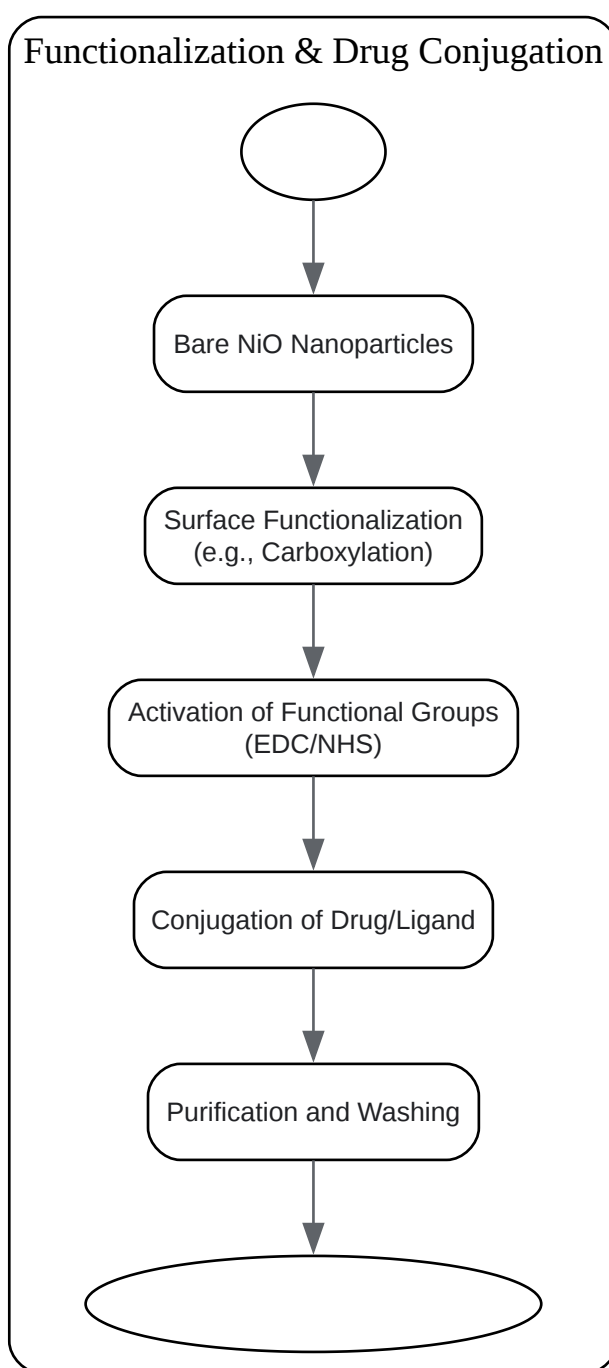
EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) and NHS (N-hydroxysuccinimide) or its water-soluble analog Sulfo-NHS are commonly used to couple amine-containing biomolecules to carboxylated nanoparticles.[11][12][13]

Experimental Protocol (Two-Step Coupling):

- Activation of Carboxyl Groups:
 - Disperse the carboxyl-functionalized NiO nanoparticles in an activation buffer (e.g., 50 mM MES buffer, pH 6.0).[11]
 - Add EDC and Sulfo-NHS to the nanoparticle suspension. A molar excess of EDC and Sulfo-NHS to the estimated number of carboxyl groups is recommended.[2]
 - Incubate the mixture for 15-30 minutes at room temperature with gentle stirring to activate the carboxyl groups.[2][11]
- Washing: Pellet the activated nanoparticles by centrifugation and wash them with a coupling buffer (e.g., PBS, pH 7.2-8.5) to remove excess EDC and Sulfo-NHS.[11]
- Conjugation:
 - Resuspend the activated nanoparticles in the coupling buffer.
 - Add the amine-containing biomolecule (e.g., peptide, antibody, or drug) to the nanoparticle suspension.
 - Allow the reaction to proceed for 2-4 hours at room temperature or overnight at 4°C with gentle mixing.[11]

- Quenching: Add a quenching solution (e.g., 1 M Tris-HCl, pH 8.0 or ethanolamine) to block any unreacted NHS-esters.[11]
- Final Washing: Wash the conjugated nanoparticles several times with a suitable buffer to remove any unbound biomolecules and byproducts.

Workflow for Nanoparticle Functionalization and Drug Conjugation:



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Functionalization and Drug Conjugation.

Characterization of Functionalized Nanoparticles

Thorough characterization is essential to ensure the quality, stability, and functionality of the synthesized and functionalized nanoparticles.

Characterization Technique	Information Provided
Dynamic Light Scattering (DLS)	Hydrodynamic diameter and size distribution of nanoparticles in suspension.[14][15][16]
Zeta Potential Analysis	Surface charge of the nanoparticles, which is indicative of their stability in suspension and successful surface modification.[17][18][19][20]
X-ray Photoelectron Spectroscopy (XPS)	Elemental composition and chemical state of the elements on the nanoparticle surface, confirming the presence of functional groups.[5][6][21][22]
Fourier-Transform Infrared (FTIR) Spectroscopy	Identification of functional groups on the nanoparticle surface.
Transmission Electron Microscopy (TEM)	Morphology, size, and crystallinity of the nanoparticles.
Thermogravimetric Analysis (TGA)	Quantification of the amount of organic material (functional groups, ligands) on the nanoparticle surface.

Table 1: Representative Physicochemical Properties of Functionalized NiO Nanoparticles.

Nanoparticle Formulation	Average Hydrodynamic Diameter (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)
Bare NiO Nanoparticles	120 ± 5.2	0.21 ± 0.03	-15.3 ± 1.8
Amine-Functionalized NiO	135 ± 4.8	0.18 ± 0.02	$+28.7 \pm 2.1$
Carboxyl-Functionalized NiO	132 ± 5.5	0.19 ± 0.03	-35.1 ± 2.5
PEGylated NiO	150 ± 6.1	0.15 ± 0.02	-5.2 ± 0.9

Applications in Drug Delivery

Functionalized NiO nanoparticles can be loaded with therapeutic agents for targeted delivery.

Drug Loading and Release

Experimental Protocol for Drug Loading:

- Disperse the functionalized NiO nanoparticles in a suitable buffer.
- Add the drug solution to the nanoparticle suspension.
- Stir the mixture for a specified period (e.g., 24 hours) at room temperature in the dark to allow for drug loading.[\[23\]](#)
- Separate the drug-loaded nanoparticles from the solution by centrifugation.
- Quantify the amount of unloaded drug in the supernatant using a suitable analytical technique (e.g., UV-Vis spectroscopy or HPLC) to determine the drug loading efficiency.[\[23\]](#)

Experimental Protocol for In Vitro Drug Release:

- Disperse the drug-loaded nanoparticles in a release medium (e.g., phosphate-buffered saline, PBS) at a specific pH (e.g., pH 7.4 for physiological conditions and pH 5.5 for a

simulated tumor microenvironment).[23]

- Place the suspension in a dialysis bag with a suitable molecular weight cut-off and immerse it in a larger volume of the release medium.[23]
- Maintain the setup at a constant temperature (e.g., 37°C) with gentle stirring.
- At predetermined time intervals, withdraw aliquots of the release medium and replace them with fresh medium.[23]
- Quantify the amount of released drug in the aliquots to determine the cumulative drug release profile.

Table 2: Representative Drug Loading and Release Data.

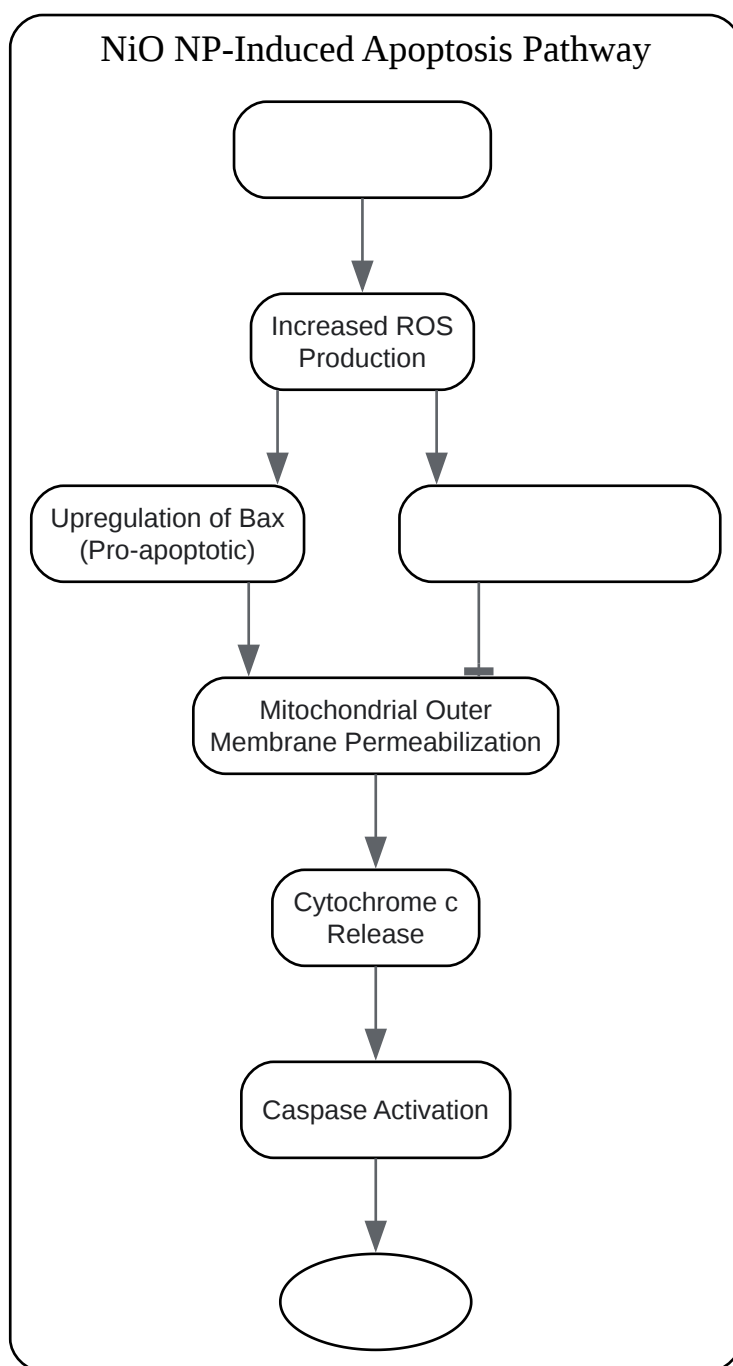
Nanoparticle Formulation	Drug	Drug Loading Efficiency (%)	Cumulative Release at 24h (pH 7.4) (%)	Cumulative Release at 24h (pH 5.5) (%)
Carboxyl-NiO	Doxorubicin	75 ± 4.2	15 ± 2.1	45 ± 3.5
PEG-NiO	Doxorubicin	68 ± 3.9	12 ± 1.8	38 ± 2.9

Cytotoxicity and Apoptosis Induction

Functionalized NiO nanoparticles, particularly when loaded with anticancer drugs, can induce cytotoxicity in cancer cells. One of the key mechanisms of cell death is apoptosis, which is often mediated by the Bcl-2 family of proteins.

Signaling Pathway for NiO Nanoparticle-Induced Apoptosis:

Exposure of cells to NiO nanoparticles can lead to the generation of reactive oxygen species (ROS), which in turn can trigger the intrinsic apoptosis pathway. This involves the upregulation of pro-apoptotic proteins like Bax and the downregulation of anti-apoptotic proteins like Bcl-2. The increased Bax/Bcl-2 ratio leads to the permeabilization of the mitochondrial outer membrane, the release of cytochrome c, and the subsequent activation of caspases, ultimately resulting in apoptosis.



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NiO NP-Induced Apoptosis Pathway.

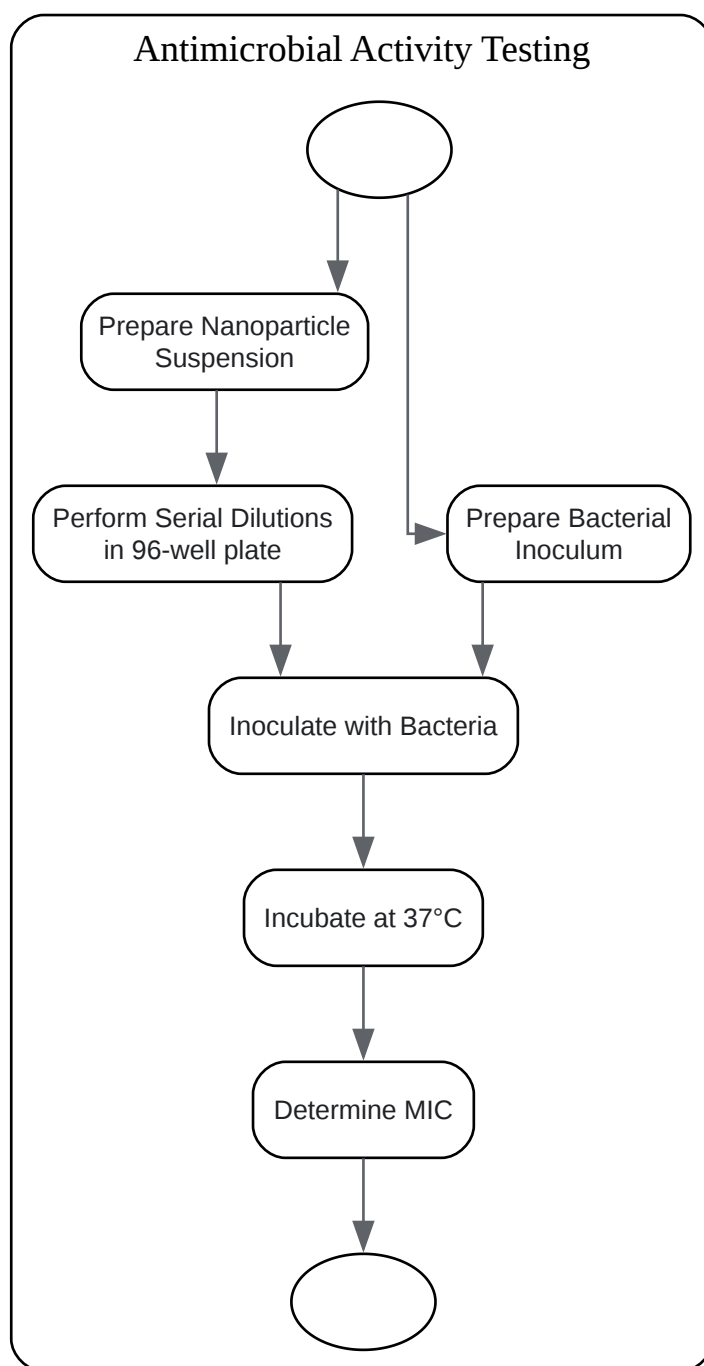
Applications in Antimicrobial Assays

Functionalized NiO nanoparticles have shown promise as antimicrobial agents. Their efficacy can be evaluated using standard microbiological assays.

Experimental Protocol for Minimum Inhibitory Concentration (MIC) Determination:

- **Bacterial Culture:** Prepare a standardized inoculum of the target bacteria (e.g., *E. coli* or *S. aureus*) in a suitable broth medium.
- **Serial Dilutions:** Prepare a series of twofold dilutions of the functionalized NiO nanoparticle suspension in the broth medium in a 96-well microtiter plate.
- **Inoculation:** Add the bacterial inoculum to each well of the microtiter plate. Include positive (bacteria only) and negative (broth only) controls.
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.
- **MIC Determination:** The MIC is the lowest concentration of the nanoparticles that completely inhibits the visible growth of the bacteria. This can be determined by visual inspection or by measuring the optical density at 600 nm.

Workflow for Antimicrobial Activity Testing:



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Antimicrobial Activity Testing Workflow.

Conclusion

The functionalization of black nickel oxide nanoparticles opens up a wide range of possibilities for their application in biomedical research and drug development. The protocols and data presented in these application notes provide a solid foundation for researchers to design and execute experiments with these promising nanomaterials. Careful synthesis, thorough characterization, and systematic evaluation of their biological activities are crucial for the successful translation of these technologies into clinical applications.

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